

physical and chemical properties of N-Cbz-3-methylpiperidine-3-carboxylic acid

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Compound Name:	1-[(Benzyl)carbonyl]-3-methylpiperidine-3-carboxylic acid
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Abstract

N-Cbz-3-methylpiperidine-3-carboxylic acid, a substituted piperidine derivative, holds significance as a potential building block in medicinal chemistry and drug discovery. Its rigid, non-planar structure, combined with the presence of a protected amine and a carboxylic acid functional group, makes it an attractive scaffold for the synthesis of novel chemical entities with potential therapeutic applications. This technical guide provides a summary of the available physical and chemical properties of N-Cbz-3-methylpiperidine-3-carboxylic acid. However, a comprehensive review of publicly accessible scientific literature and patent databases reveals a notable scarcity of detailed experimental data for this specific compound. While basic identifiers and some predicted properties are available, in-depth experimental protocols, extensive spectral characterization, and biological activity data are not widely reported.

Chemical Identity and Physical Properties

N-Cbz-3-methylpiperidine-3-carboxylic acid is a white to off-white solid at room temperature. The Cbz (carboxybenzyl) group serves as a protecting group for the piperidine nitrogen,

preventing its participation in undesired side reactions during synthetic transformations. The presence of a methyl group and a carboxylic acid at the 3-position of the piperidine ring introduces a chiral center, meaning the compound can exist as a racemic mixture or as individual enantiomers.

Table 1: Physical and Chemical Properties of N-Cbz-3-methylpiperidine-3-carboxylic acid

Property	Value	Source
CAS Number	174543-78-3	
Molecular Formula	C ₁₅ H ₁₉ NO ₄	
Molecular Weight	277.32 g/mol	
Predicted Density	1.25±0.1 g/cm ³ (at 20°C)	
Predicted Refractive Index	1.559	
Purity	>98% (as specified by commercial suppliers)	
Moisture Content	<0.5% (as specified by commercial suppliers)	

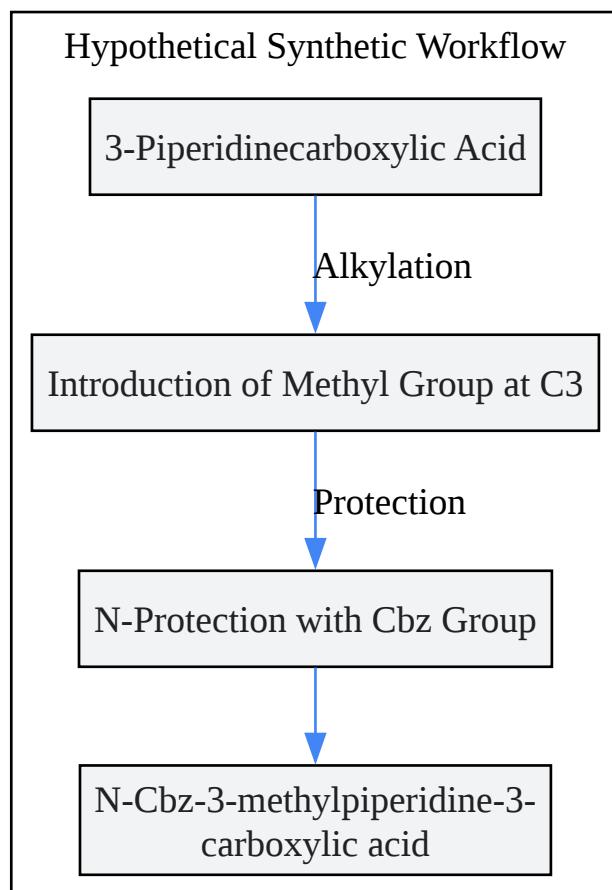
Note: The density and refractive index are predicted values and have not been experimentally verified in the reviewed literature.

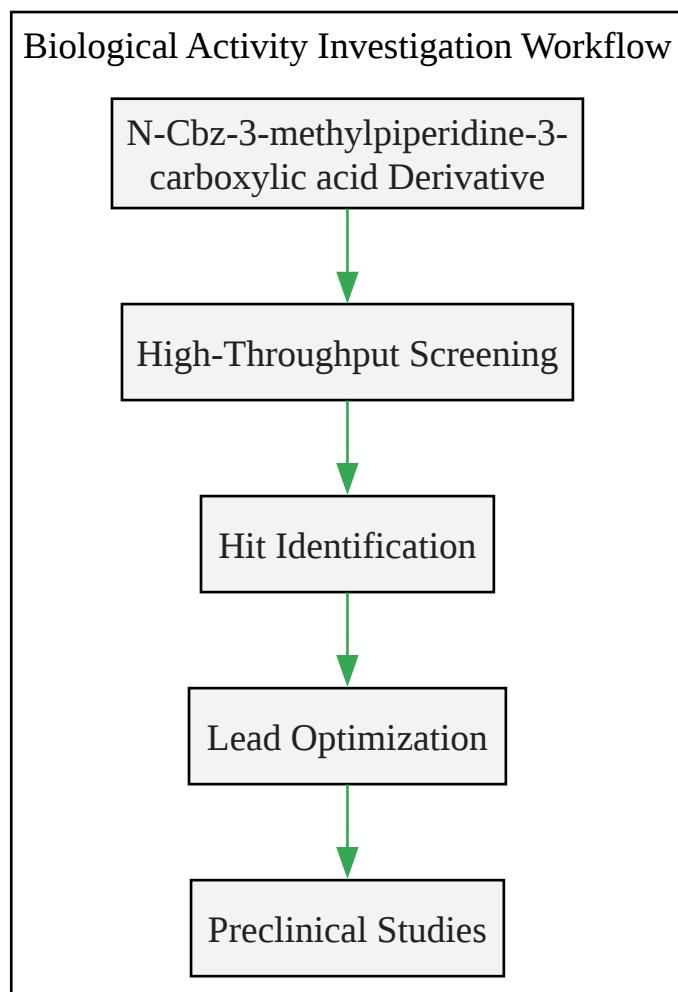
Chemical Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of N-Cbz-3-methylpiperidine-3-carboxylic acid is not readily available in peer-reviewed journals or patent literature. The synthesis would likely involve the N-protection of a 3-methylpiperidine-3-carboxylic acid precursor with a Cbz-donating reagent, such as benzyl chloroformate, under basic conditions. The starting material, 3-methylpiperidine-3-carboxylic acid, could potentially be synthesized through various established methods for the alkylation of piperidine derivatives.

Due to the absence of a specific published protocol, a generalized workflow for a potential synthetic route is presented below. This is a hypothetical pathway and would require

experimental optimization.





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